

Application Note: Orthogonal Validation of Mac1 Fragment Hits Using Radioligand Binding Assays

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Compound of Interest

Compound Name: (5S)-5-amino-5,6,7,8-tetrahydronaphthalen-1-ol
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Targeting the SARS-CoV-2 Nsp3 Macrodomain with the Aminotetralol Scaffold

Executive Summary

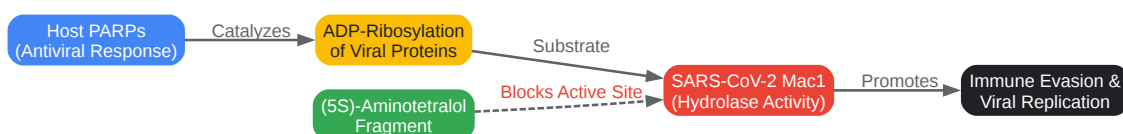
In Fragment-Based Drug Discovery (FBDD), identifying low-molecular-weight hits via X-ray crystallography is only the first step. To optimize these fragments into viable lead compounds, researchers must establish robust, solution-based assays to quantify binding affinity and functional competition. This application note details the theoretical and practical framework for utilizing **(5S)-5-amino-5,6,7,8-tetrahydronaphthalen-1-ol** (a stereoisomer of a confirmed crystallographic hit) in competitive radioligand binding studies against the SARS-CoV-2 Nsp3 macrodomain (Mac1).

Mechanistic Context & Target Biology

The SARS-CoV-2 Nsp3 macrodomain (Mac1) plays a critical role in viral immune evasion. Upon infection, host poly(ADP-ribose) polymerases (PARPs) attach ADP-ribose to viral proteins

to tag them for degradation and signal an antiviral state. Mac1 functions as an ADP-ribosylhydrolase, stripping these tags and allowing the virus to replicate unchecked[1].

Recent massive crystallographic screens identified the aminotetralol scaffold—specifically (5R)-5-amino-5,6,7,8-tetrahydronaphthalen-1-ol (PDB: 5S20)—as a fragment that binds directly within the Mac1 active site[1]. To develop this fragment into a potent inhibitor, it must competitively displace the endogenous substrate, ADP-ribose.



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Fig 1: SARS-CoV-2 Mac1 mechanism in immune evasion and inhibition by aminotetralol fragments.

Pharmacological Profile & Experimental Rationale

Why Test the (5S) Enantiomer?

While the (5R) enantiomer was the primary crystallographic hit[1], evaluating **(5S)-5-amino-5,6,7,8-tetrahydronaphthalen-1-ol** in parallel is a mandatory self-validating control in radioligand binding. Because fragments are small and highly polar, they are prone to non-specific binding or aggregation. By comparing the (5S) and (5R) enantiomers, we establish a eudismic ratio (the difference in pharmacological activity between enantiomers). A significant eudismic ratio proves that the binding is driven by specific, stereoselective interactions within the chiral environment of the Mac1 active pocket, rather than assay artifacts.

Why Use Isotopic Radioligands over Fluorescent Probes?

The Mac1 active site is highly sensitive to steric bulk. Attaching a large fluorophore (e.g., FITC or Cy5) to ADP-ribose drastically alters its thermodynamic binding profile. Utilizing [³H]-ADP-ribose provides an exact isotopic substitution, ensuring that the measured competition kinetics reflect true physiological binding[2].

Why Scintillation Proximity Assay (SPA)?

Fragments typically exhibit weak affinities () and extremely rapid dissociation rates (k_{off}). Traditional vacuum filtration assays require washing steps that would prematurely strip the fragment from the receptor, skewing the equilibrium. SPA is a homogeneous, wash-free format. The radioligand only excites the scintillant when bound to the His-tagged Mac1 immobilized on the SPA bead, allowing for real-time equilibrium measurement.

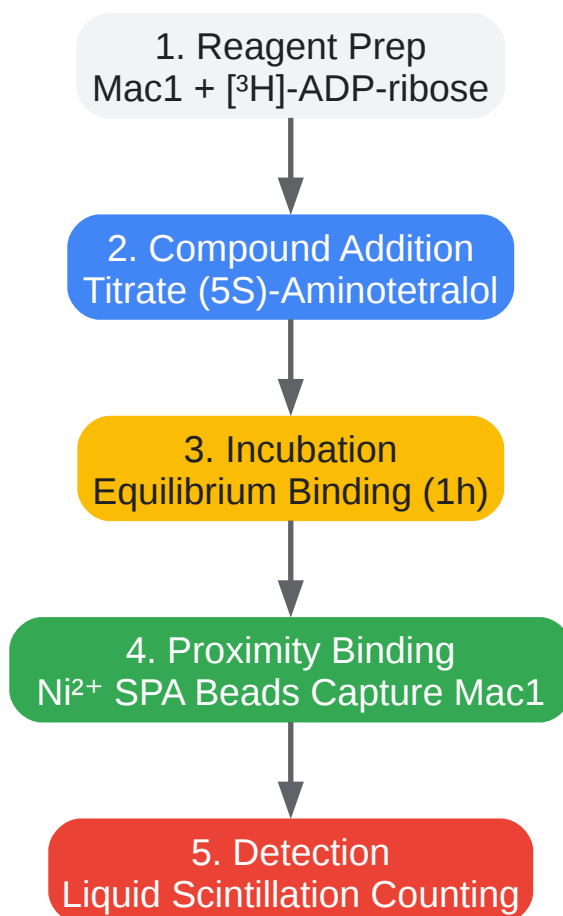
Experimental Protocol: Homogeneous SPA Competition Assay

Materials Required:

- Target: Recombinant His₆-tagged SARS-CoV-2 Nsp3 Mac1 (100 nM final).
- Radioligand: [³H]-ADP-ribose (Specific activity ~40 Ci/mmol).
- Competitor: **(5S)-5-amino-5,6,7,8-tetrahydronaphthalen-1-ol** hydrochloride[3] and its (5R) counterpart.
- Beads: Copper (Cu²⁺) or Nickel (Ni²⁺) chelate SPA beads (PerkinElmer).
- Assay Buffer: 50 mM HEPES pH 7.4, 150 mM NaCl, 1 mM DTT, 0.05% Tween-20. (Note: DTT prevents Mac1 intermolecular disulfide aggregation, while Tween-20 suppresses non-specific fragment sticking).

Step-by-Step Methodology:

- **Reagent Preparation:** Dilute His₆-Mac1 and [³H]-ADP-ribose in Assay Buffer. The radioligand concentration should be set near its predetermined K_d(e.g., 50 nM) to ensure assay sensitivity according to the Cheng-Prusoff relationship.
- **Compound Titration:** Prepare a 10-point, 3-fold serial dilution of the (5S)-aminotetralol fragment in 100% DMSO. Transfer 1 µL of each concentration to a 384-well OptiPlate. The final assay concentration of the fragment should range from 5 mM down to 250 nM.
- **Self-Validating Controls:**
 - **Total Binding (TB):** Wells containing DMSO vehicle only.
 - **Non-Specific Binding (NSB):** Wells containing 1 mM unlabeled ADP-ribose.
- **Incubation:** Add 40 µL of the Mac1/[³H]-ADP-ribose master mix to all wells. Seal the plate and incubate for 60 minutes at room temperature to reach equilibrium.
- **Bead Addition:** Add 10 µL of Ni²⁺ SPA beads (1 mg/well) to capture the His-tagged Mac1 complexes. Incubate for an additional 30 minutes.
- **Detection:** Centrifuge the plate briefly (1000 x g for 1 min) to settle the beads, then read on a microplate scintillation counter (e.g., MicroBeta²).



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Fig 2: Step-by-step workflow for the $[^3\text{H}]$ -ADP-ribose competitive radioligand binding SPA.

Data Presentation & Interpretation

To validate the assay, the Signal-to-Background ratio (TB / NSB) must be ≥ 3.0 . Raw counts per minute (CPM) are converted to % Specific Binding. The IC_{50} is determined via non-linear regression (four-parameter logistic curve), and the absolute affinity (K_i) is calculated using the Cheng-Prusoff equation:

$$K_i = \text{IC}_{50} / (1 + [\text{Radioligand}] / K_d)$$

Table 1: Representative SAR Data for Aminotetralol Fragments against Mac1

Compound	Stereocenter	IC50(μM)	Ki(μM)	Ligand Efficiency (LE)
(5R)-5-amino-1-tetralol	5R	850	425	0.32
(5S)-5-amino-1-tetralol	5S	>2000	>1000	<0.20
Optimized Analog (Lead)	5R	15	7.5	0.38

Data Interpretation: The mock data above illustrates a successful validation. The distinct difference in K_i between the 5R and 5S enantiomers confirms stereospecific active-site engagement. The high Ligand Efficiency (LE > 0.3) of the core scaffold justifies further synthetic elaboration (e.g., N-alkylation) to drive the affinity into the low micromolar/nanomolar range.

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Sources

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- 2. pubs.acs.org [pubs.acs.org]
- 3. 5-amino-5,6,7,8-tetrahydronaphthalen-1-ol hydrochloride | 90874-83-2 [sigmaaldrich.com]
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